

Application Notes and Protocols: CAY10535

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CAY10535
Cat. No.: B110716

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of **CAY10535**, a selective antagonist of the TP β isoform of the human thromboxane A2 (TXA2) receptor.

Compound Information

Property	Value	Reference
Formal Name	N-[(1,1-dimethylethyl)amino]carbonyl]-2-(3-methoxyphenoxy)-5-nitrobenzenesulfonamide	[1]
CAS Number	945716-28-9	[1]
Molecular Formula	C18H21N3O7S	[1]
Formula Weight	423.4 g/mol	[1]
Purity	≥98%	[1][2]
Formulation	A crystalline solid	[1][2]
UV/Vis. λ max	294 nm	[1]

Handling and Storage

CAY10535 should be handled by qualified individuals trained in laboratory safety procedures. It is recommended to review the complete Safety Data Sheet (SDS) before use.

2.1. Safety Precautions

- Hazardous nature: This compound should be considered hazardous until further information is available.[\[2\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, eye protection (safety glasses or face shield), and a lab coat.[\[3\]](#)
- Ventilation: Use in a well-ventilated area, such as a chemical fume hood, to avoid inhalation.
- Avoid contact: Do not ingest, inhale, or allow contact with skin and eyes.[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[2\]](#)[\[3\]](#)

2.2. Storage Conditions

Condition	Recommendation	Stability	Reference
Long-Term Storage (As Supplied)	Store at -20°C in a tightly sealed container.	≥ 2 years	[2]
Stock Solutions (in Organic Solvent)	Aliquot and store at -20°C. Purge with an inert gas before sealing.	Not specified, but long-term storage is implied.	[2]
Aqueous Solutions	Prepare fresh for each experiment. Do not store for more than one day.	Unstable	[2]

Solubility and Solution Preparation

3.1. Solubility Data

Solvent	Approximate Solubility	Reference
Dimethylformamide (DMF)	20 mg/mL	[1]
Dimethyl sulfoxide (DMSO)	20 mg/mL	[1]
Ethanol	10 mg/mL	[1]
DMF:PBS (pH 7.2) (1:3)	0.25 mg/mL	[1] [2]

3.2. Protocol for Preparing a Stock Solution (10 mM in DMSO)

- Calculate the required mass: For 1 mL of a 10 mM stock solution, you will need 4.234 mg of **CAY10535** (Formula Weight: 423.4 g/mol).
- Weigh the compound: Carefully weigh the required amount of **CAY10535** solid.
- Dissolve in DMSO: Add the appropriate volume of DMSO to the solid.
- Ensure complete dissolution: Vortex or sonicate briefly until the solid is completely dissolved.
- Store properly: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C.

3.3. Protocol for Preparing an Aqueous Working Solution

Due to its limited aqueous solubility, it is recommended to first dissolve **CAY10535** in an organic solvent before diluting with an aqueous buffer.[\[2\]](#)

- Prepare a high-concentration stock: Prepare a stock solution in 100% DMF.
- Dilute with buffer: Dilute the DMF stock solution with the aqueous buffer of choice (e.g., PBS, pH 7.2) to the desired final concentration. For example, to achieve a final concentration of 0.25 mg/mL, a 1:3 dilution of a DMF stock into PBS can be used.[\[1\]](#)[\[2\]](#)
- Use immediately: Aqueous solutions of **CAY10535** should be used on the same day they are prepared.[\[2\]](#)

Biological Activity and Mechanism of Action

CAY10535 is a selective antagonist of the thromboxane A2 (TXA2) receptor isoform TP β .[\[1\]](#)

The TXA2 receptor is a G protein-coupled receptor (GPCR) that mediates the actions of TXA2.

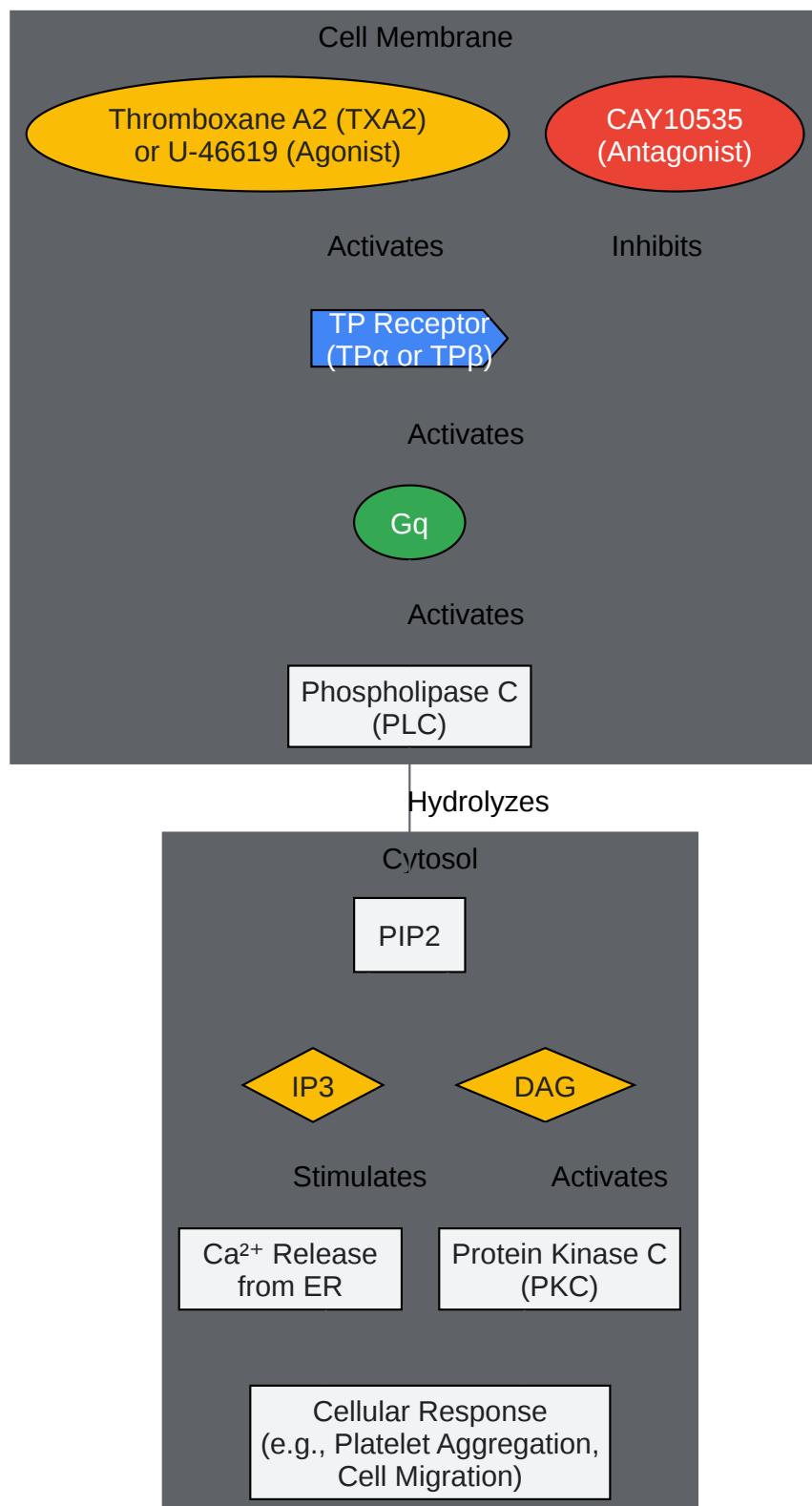
[\[1\]](#) The two main isoforms, TP α and TP β , have distinct physiological roles. TP α is predominantly found in platelets, while TP β is associated with vascular endothelial growth factor-induced endothelial cell differentiation and migration.[\[1\]](#)

CAY10535 exhibits approximately 20-fold selectivity for TP β over TP α .[\[1\]](#)

4.1. In Vitro Activity

Assay	Target	Agonist	IC50	Reference
Ca ²⁺ Mobilization	TP β	U-46619	99 nM	[1]
Ca ²⁺ Mobilization	TP α	U-46619	1,970 nM	[1]
Platelet Aggregation	Platelet TP receptors (predominantly TP α)	U-46619	985 nM	[1]

4.2. Signaling Pathway



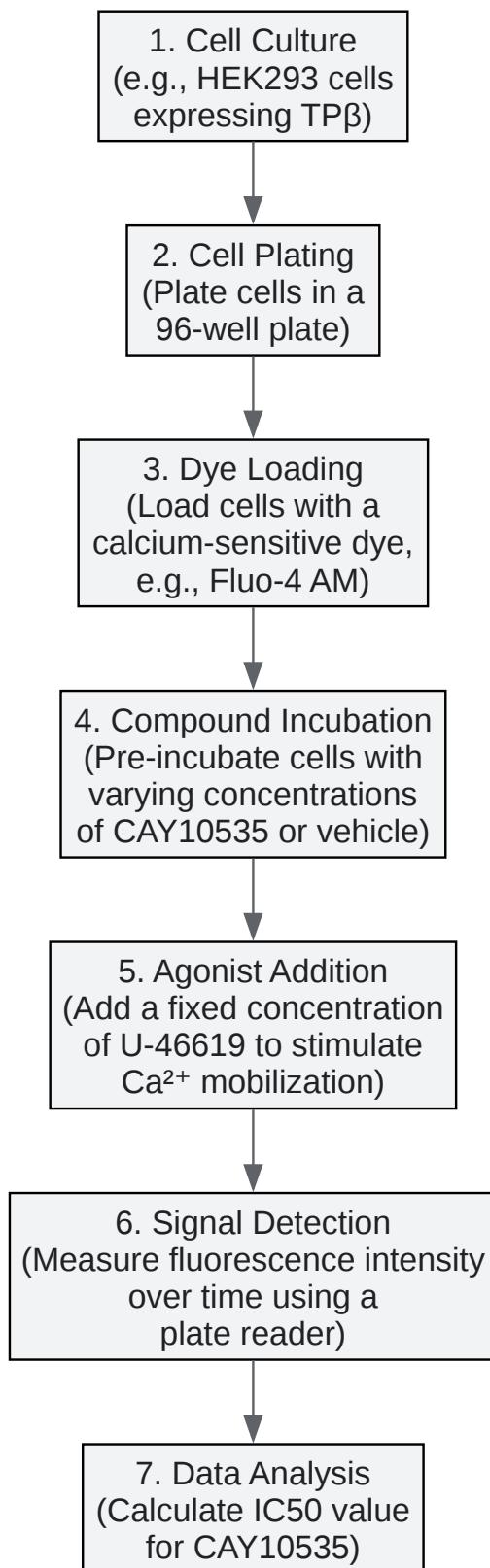
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Caption: Thromboxane A2 (TXA2) receptor signaling pathway and point of inhibition by **CAY10535**.

Experimental Protocols

5.1. Protocol: In Vitro Calcium Mobilization Assay

This protocol provides a general framework for assessing the antagonist activity of **CAY10535** on TP β -expressing cells.

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